

Navigating the Safe Disposal of (3S,5S,6R)-Navtemadlin: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3S,5S,6R)-Navtemadlin

Cat. No.: B2755330

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **(3S,5S,6R)-Navtemadlin**, an MDM2 inhibitor, are paramount for laboratory safety and environmental protection.^{[1][2]} Adherence to stringent disposal protocols minimizes exposure risks and ensures regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe disposal of Navtemadlin, aligning with general best practices for hazardous chemical waste management.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the manufacturer-provided Safety Data Sheet (SDS) for **(3S,5S,6R)-Navtemadlin**. The SDS for Navtemadlin (CAS No. 1352066-68-2) indicates that the compound is harmful if swallowed, in contact with skin, or inhaled.^[3] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Essential Personal Protective Equipment (PPE):

- **Gloves:** Wear double chemotherapy gloves for maximum protection.^[4]
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A long-sleeved, impermeable gown is recommended.^[5]

- Respiratory Protection: If handling the powder form or creating aerosols, a respirator may be necessary.[3]

Quantitative Hazard Data

The following table summarizes the key hazard classifications for Navtemadlin based on the available Safety Data Sheet.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3]

Step-by-Step Disposal Protocol

The disposal of **(3S,5S,6R)-Navtemadlin** must be conducted in accordance with local, state, and federal regulations for hazardous waste.[3][4]

1. Waste Identification and Segregation:

- Characterize the waste stream containing Navtemadlin.
- Do not mix Navtemadlin waste with other chemical waste streams unless compatibility is confirmed and permitted by your institution's hazardous waste program.[6] Incompatible chemicals can lead to dangerous reactions.[6]
- Segregate solid waste (e.g., contaminated consumables) from liquid waste.

2. Container Selection and Labeling:

- Use a designated, leak-proof, and compatible container for Navtemadlin waste.[6][7]
- The container must be clearly labeled as "Hazardous Waste".[6]

- The label must include the full chemical name, "**(3S,5S,6R)-Navtemadlin**," its concentration, and all relevant hazard pictograms.[6]
- Ensure the container has a secure, tight-fitting lid.[6]

3. Waste Collection and Storage:

- Solid Waste:
 - Place contaminated items such as gloves, absorbent pads, and empty vials into a designated hazardous waste container.[4]
 - For sharps contaminated with Navtemadlin, use a designated sharps container for cytotoxic waste.[5][8]
- Liquid Waste:
 - Collect liquid waste containing Navtemadlin in a sealed, leak-proof container.[8]
- Store the waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.

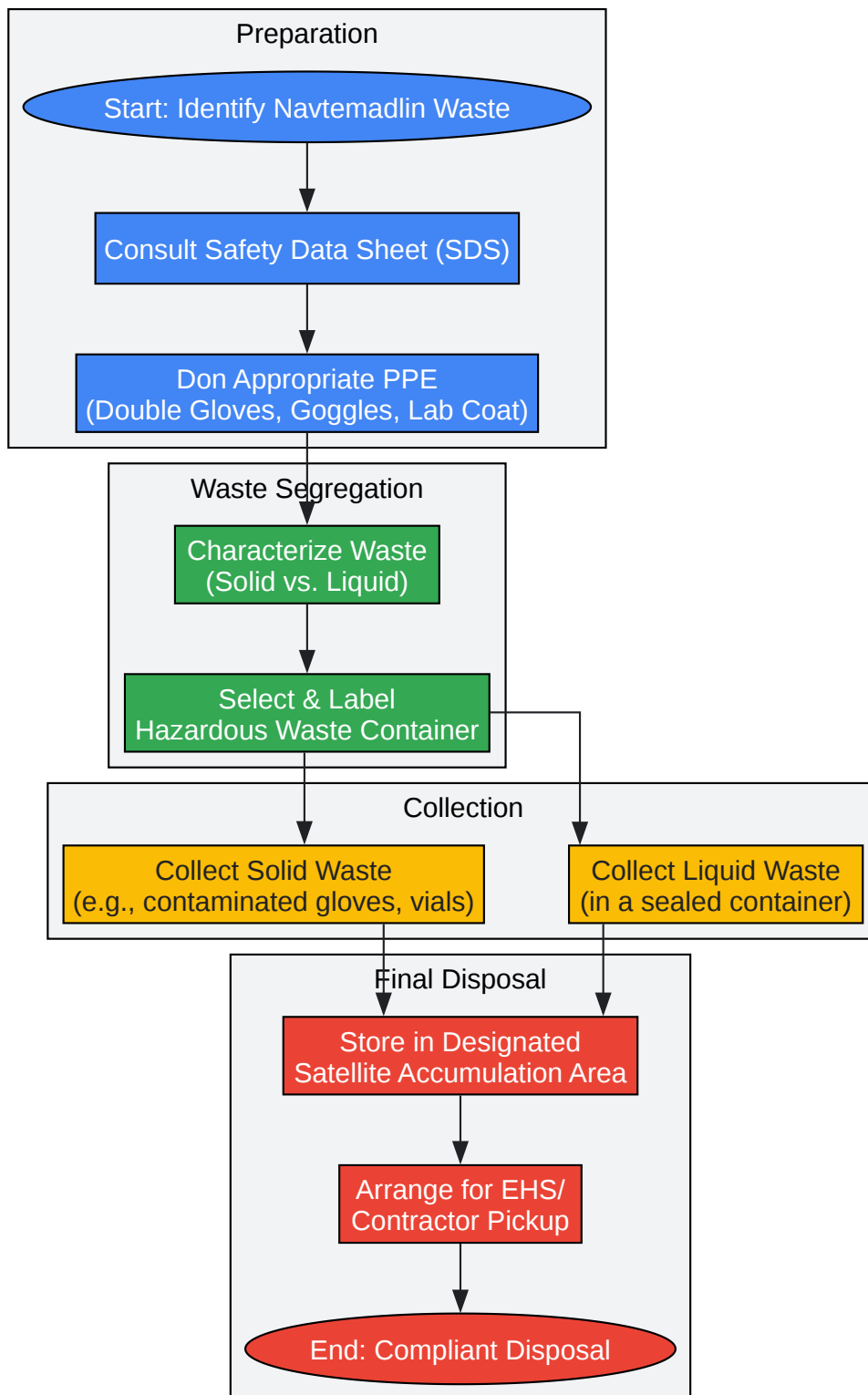
4. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[4]
- Follow all institutional procedures for waste pickup requests.[4]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **(3S,5S,6R)-Navtemadlin**.

Workflow for the Proper Disposal of (3S,5S,6R)-Navtemadlin

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the procedural steps for the safe handling and disposal of (3S,5S,6R)-Navtemadlin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Navtemadlin | C₂₈H₃₅Cl₂NO₅S | CID 58573469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. BOREAS: a global, phase III study of the MDM2 inhibitor navtemadlin (KRT-232) in relapsed/refractory myelofibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. web.uri.edu [web.uri.edu]
- 5. edu.cdhb.health.nz [edu.cdhb.health.nz]
- 6. benchchem.com [benchchem.com]
- 7. biosynth.com [biosynth.com]
- 8. Waste Management in Biomedicum | Staff Portal [staff.ki.se]
- To cite this document: BenchChem. [Navigating the Safe Disposal of (3S,5S,6R)-Navtemadlin: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2755330#3s-5s-6r-navtemadlin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com